

2-(3-Chlorophenoxy)-Propionic Acid IUPAC name

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Compound of Interest

Compound Name:	2-(3-Chlorophenoxy)- Propionic Acid
CAS No.:	101-10-1
Cat. No.:	B1144235

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An In-depth Technical Guide to 2-(3-chlorophenoxy)propanoic acid

Executive Summary

This technical guide provides a comprehensive overview of 2-(3-chlorophenoxy)propanoic acid, a significant compound within the phenoxypropionic class. While historically used as a herbicide and plant growth regulator, its unique chemical structure, including a chiral center, makes it a molecule of interest for researchers in medicinal chemistry and drug development. This document details its formal nomenclature, physicochemical properties, stereochemistry, synthesis, applications, and modern analytical methodologies. The guide is intended for researchers, scientists, and professionals who require a deep technical understanding of this compound for agricultural, chemical, or pharmaceutical development purposes.

Nomenclature and Chemical Identification

The precise identification and nomenclature of a chemical compound are foundational for all scientific and regulatory purposes. The compound commonly known as 2-(3-Chlorophenoxy)-

Propionic Acid is systematically named according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC).

The IUPAC name for this compound is 2-(3-chlorophenoxy)propanoic acid[1]. This name is derived by identifying the longest carbon chain containing the principal functional group (the carboxylic acid), which is a three-carbon chain (propane), thus forming "propanoic acid". A 3-chlorophenoxy group is attached to the second carbon atom of this chain, leading to the full systematic name.

The compound is also known by several synonyms and trade names, including Cloprop, Metachlorphenprop, and Fruitone CPA[1][2]. It is assigned the CAS Registry Number 101-10-0[3].

Key chemical identifiers are summarized below:

Identifier	Value	Source
IUPAC Name	2-(3-chlorophenoxy)propanoic acid	[1][3]
CAS Number	101-10-0	[3][4]
Molecular Formula	C ₉ H ₉ ClO ₃	[1][3]
InChI Key	YNTJKQDWYXUTLZ-UHFFFAOYSA-N	[1][4]
SMILES	<chem>CC(C(=O)O)OC1=CC(=CC=C1)Cl</chem>	[1][4]
Synonyms	Cloprop, 3-CPA, 2-(m-Chlorophenoxy)propionic acid	[1][5][6]

Chemical Structure and Stereochemistry

The molecular structure of 2-(3-chlorophenoxy)propanoic acid features a propanoic acid backbone linked via an ether bond to a 3-chlorophenol ring. A critical feature of this molecule is the presence of a chiral center at the second carbon (C2) of the propanoic acid chain—the carbon atom to which both the phenoxy group and the methyl group are attached.

Due to this stereocenter, the compound exists as a pair of enantiomers:

- (R)-2-(3-chlorophenoxy)propanoic acid
- (S)-2-(3-chlorophenoxy)propanoic acid

The commercially produced and studied material is typically a racemic mixture, denoted as (RS)-2-(3-chlorophenoxy)propanoic acid or (\pm)-2-(3-chlorophenoxy)propionic acid[1][7]. The distinction between enantiomers is significant, as biological activity in phenoxypropionic acid derivatives is often stereospecific. For instance, in related herbicides like Fenoprop, the biological activity is primarily associated with the (R)-isomer[8]. The resolution of these enantiomers for research and specific applications can be achieved using chiral chromatography techniques[4][9].

Caption: 2D structure of 2-(3-chlorophenoxy)propanoic acid with the chiral center indicated by *.

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, from environmental fate to biological interactions. 2-(3-chlorophenoxy)propanoic acid is a colorless, crystalline solid under standard conditions[1][5].

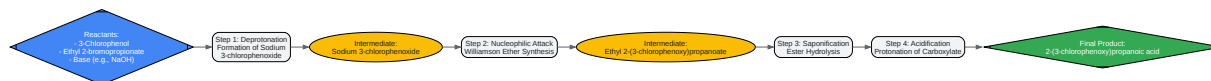
Property	Value	Unit	Reference(s)
Molecular Weight	200.62	g/mol	[1][10]
Appearance	White to off-white crystalline powder	-	[5][10]
Melting Point	113 - 116	°C	[4][10]
Boiling Point	318.5 \pm 17.0 (at 760 mmHg)	°C	[5]
Water Solubility	1,200 (at 22 °C)	mg/L	[5]
pKa	3.62 (estimated)	-	[5]
LogP (XLogP3)	2.52	-	[5]

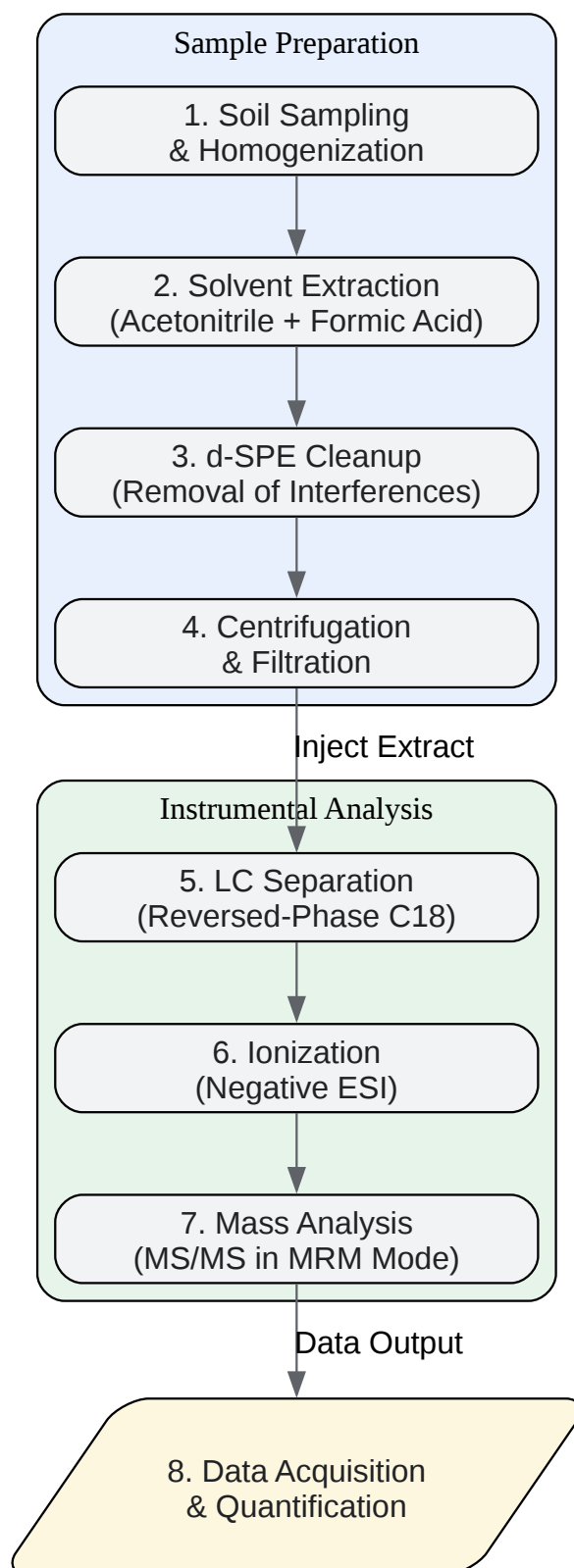
Synthesis and Manufacturing

The synthesis of 2-(3-chlorophenoxy)propanoic acid is typically achieved through a Williamson ether synthesis pathway. This well-established reaction provides a reliable method for industrial-scale production.

The core reaction involves the nucleophilic substitution of a halogenated propionate derivative by a chlorophenoxide salt[2][6]. The general steps are:

- **Deprotonation:** 3-chlorophenol is deprotonated using a strong base (e.g., sodium hydroxide) to form the sodium 3-chlorophenoxide salt. This step is critical as it generates the potent nucleophile required for the subsequent reaction.
- **Nucleophilic Substitution:** The phenoxide salt is then reacted with an ethyl 2-bromopropionate or a similar electrophile. The phenoxide ion attacks the carbon atom bearing the bromine, displacing the bromide ion and forming the ether linkage.
- **Hydrolysis:** The resulting ester, ethyl 2-(3-chlorophenoxy)propanoate, is hydrolyzed under basic or acidic conditions to cleave the ester bond, yielding the final carboxylic acid product, 2-(3-chlorophenoxy)propanoic acid[2].





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